Application Note & Protocol: Spectrophotometric Determination of Diclofenac Sodium Concentration

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Compound of Interest

Compound Name:	*Fenridazon*
CAS No.:	*68254-10-4*
Cat. No.:	*B1594230*

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Abstract

This application note provides a detailed protocol for the quantitative determination of Diclofenac Sodium in bulk or pharmaceutical formulations using UV-Vis spectrophotometry. This method is based on the measurement of the absorbance of Diclofenac Sodium in a suitable solvent at its wavelength of maximum absorption (λmax). The protocol herein is designed to be robust, accurate, and precise, adhering to the principles of analytical method validation. This guide is intended for researchers, scientists, and professionals in the field of drug development and quality control.

Introduction to Diclofenac Sodium and Spectrophotometric Analysis

Diclofenac Sodium is a non-steroidal anti-inflammatory drug (NSAID) widely used to reduce inflammation and as an analgesic for treating pain in certain conditions. The accurate

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quantification of Diclofenac Sodium in pharmaceutical dosage forms is crucial for ensuring product quality and therapeutic efficacy.

UV-Vis spectrophotometry is a powerful analytical technique for the quantitative analysis of a wide variety of compounds. The method is based on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. This relationship is expressed as:

$A = \varepsilon bc$

Where:

- A is the absorbance (unitless)
- ε (epsilon) is the molar absorptivity (L mol^{-1} cm^{-1}), a constant specific to the compound at a given wavelength.
- b is the path length of the cuvette (typically 1 cm).
- c is the concentration of the compound (mol L^{-1}).

The selection of an appropriate solvent is critical, as it can influence the absorption spectrum of the analyte. For Diclofenac Sodium, methanol is a commonly used solvent, providing good solubility and a distinct absorption peak in the UV range.

Principle of the Method

This method involves dissolving a precisely weighed sample of Diclofenac Sodium in methanol to prepare a stock solution of known concentration. This stock solution is then serially diluted to create a series of standard solutions of decreasing concentrations. The absorbance of each standard solution is measured at the wavelength of maximum absorption (λmax), which for Diclofenac Sodium in methanol is approximately 276 nm. A calibration curve is then constructed by plotting the absorbance values against the corresponding concentrations. The concentration of an unknown sample is determined by measuring its absorbance and interpolating the concentration from the linear regression equation of the calibration curve.

Experimental Protocol

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Equipment and Reagents

- Equipment:
  - UV-Vis Spectrophotometer (double beam recommended)
  - Matched quartz cuvettes (1 cm path length)
  - Calibrated analytical balance (± 0.0001 g)
  - Volumetric flasks (Class A: 10 mL, 50 mL, 100 mL)
  - Micropipettes (calibrated)
  - Beakers and glass funnels
  - Ultrasonic bath (optional, for enhancing dissolution)
- Reagents:
  - Diclofenac Sodium reference standard (USP or equivalent)
  - Methanol (HPLC or analytical grade)
  - Sample containing Diclofenac Sodium (e.g., tablets, bulk powder)

Preparation of Solutions

4.2.1 Preparation of Methanol (Blank)

Use analytical grade methanol directly as the blank solution to zero the spectrophotometer.

4.2.2 Preparation of Standard Stock Solution (100 µg/mL)

- Accurately weigh approximately 10 mg of the Diclofenac Sodium reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask using a clean, dry funnel.
- Add approximately 70 mL of methanol to the flask.

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- Gently swirl the flask to dissolve the standard. If necessary, place the flask in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- Once dissolved and returned to room temperature, dilute the solution to the mark with methanol.
- Stopper the flask and invert it several times to ensure homogeneity. This is your Standard Stock Solution (100 µg/mL).

4.2.3 Preparation of Working Standard Solutions

Prepare a series of working standard solutions by diluting the Standard Stock Solution with methanol in 10 mL volumetric flasks as described in the table below.

Target Concentration (µg/mL)	Volume of Stock Solution (100 µg/mL) to be diluted in a 10 mL flask
2	0.2 mL
4	0.4 mL
6	0.6 mL
8	0.8 mL
10	1.0 mL
12	1.2 mL

Spectrophotometric Measurement

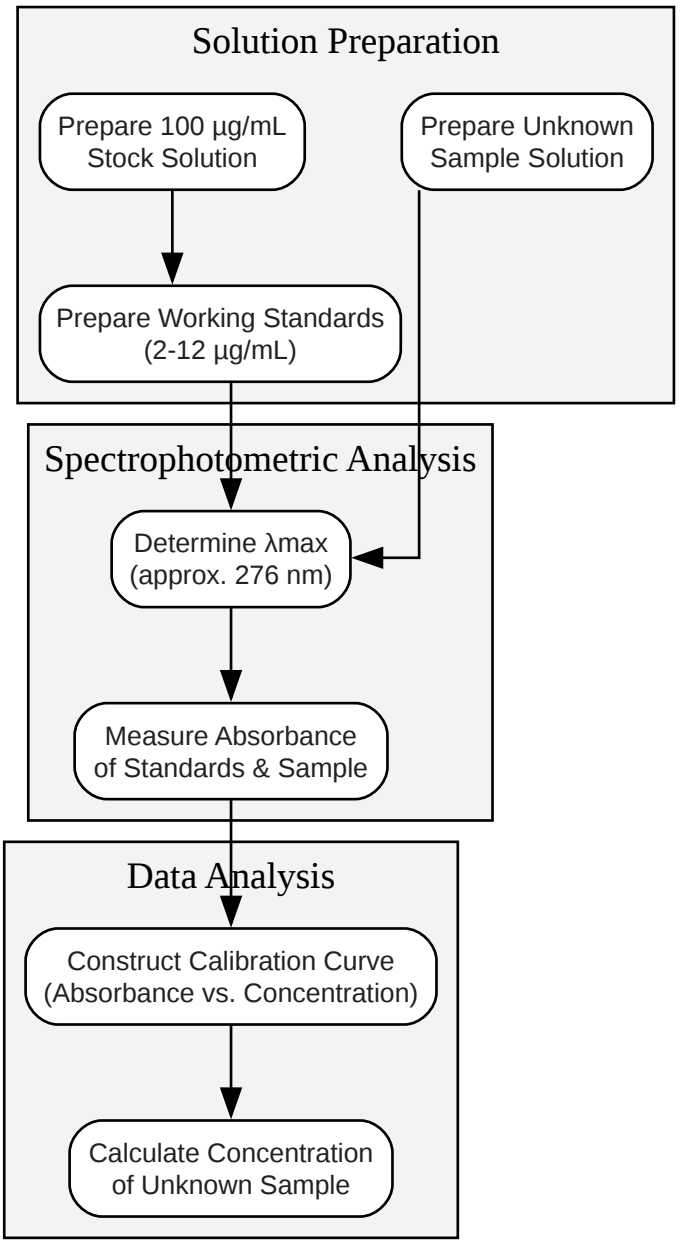
- Turn on the UV-Vis spectrophotometer and allow it to warm up and self-calibrate according to the manufacturer's instructions.
- Set the wavelength to scan from 400 nm to 200 nm to determine the λmax.
- Fill a quartz cuvette with the blank solution (methanol) and place it in the reference holder.
- Fill another quartz cuvette with one of the working standard solutions (e.g., 10 µg/mL) and place it in the sample holder.

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- Perform a wavelength scan. The λmax for Diclofenac Sodium in methanol should be observed at approximately 276 nm.
- Set the spectrophotometer to measure the absorbance at the determined λmax (e.g., 276 nm).
- Zero the instrument with the methanol blank.
- Measure the absorbance of each of the prepared working standard solutions, starting from the lowest concentration. Rinse the sample cuvette with the next solution to be measured before filling.

Workflow Diagram

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Caption: Workflow for Spectrophotometric Determination of Diclofenac Sodium.

Data Analysis and Interpretation

Construction of the Calibration Curve

- Plot the measured absorbance values (y-axis) against the corresponding concentrations of the working standard solutions (x-axis).

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- Perform a linear regression analysis on the data points.
- The resulting equation will be in the form y = mx + c, where 'y' is the absorbance, 'm' is the slope, 'x' is the concentration, and 'c' is the y-intercept.
- The square of the correlation coefficient (R^2) should be calculated. A value of $R^2 \geq 0.999$ is generally considered to indicate good linearity.

Quantification of Unknown Sample

- Prepare the unknown sample in methanol to obtain a theoretical concentration within the range of the calibration curve. For example, if analyzing a 50 mg tablet, the powdered tablet could be dissolved in a 100 mL volumetric flask, and then a subsequent dilution would be required to bring the concentration into the 2-12 µg/mL range.
- Measure the absorbance of the unknown sample solution at the λmax.
- Calculate the concentration of Diclofenac Sodium in the sample solution using the linear regression equation derived from the calibration curve:

  Concentration (x) = (Absorbance (y) - Intercept (c)) / Slope (m)
- Remember to account for all dilution factors to determine the concentration in the original sample.

Method Validation

To ensure the reliability and trustworthiness of this analytical method, it should be validated according to the International Council for Harmonisation (ICH) guidelines. Key validation parameters include:

- Linearity: Assessed by the correlation coefficient (R^2) of the calibration curve over the specified concentration range.
- Accuracy: Determined by performing recovery studies. A known amount of Diclofenac Sodium is spiked into a placebo matrix, and the percentage recovery is calculated. The acceptable range is typically 98-102%.

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- Precision:
  - Repeatability (Intra-day precision): The analysis of multiple samples of the same concentration during the same day.
  - Intermediate Precision (Inter-day precision): The analysis of samples on different days by different analysts.
  - Precision is expressed as the relative standard deviation (%RSD), which should typically be less than 2%.
- Specificity: The ability of the method to exclusively measure the analyte of interest. This can be demonstrated by showing that there is no interference from excipients commonly found in pharmaceutical formulations at the analytical wavelength.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): These parameters determine the lowest concentration of the analyte that can be reliably detected and quantified, respectively. They can be calculated based on the standard deviation of the response and the slope of the calibration curve.

Summary of Expected Data

The following table summarizes the expected optical characteristics for the spectrophotometric determination of Diclofenac Sodium in methanol.

Parameter	Expected Value
Wavelength of Maximum Absorption (λmax)	~ 276 nm
Linearity Range	2 - 12 µg/mL
Correlation Coefficient (R^2)	≥ 0.999
Molar Absorptivity (ε)	Approximately 1.1 x 10^4 L mol^{-1} cm^{-1}

Troubleshooting

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Issue	Possible Cause	Suggested Solution
Non-linear calibration curve	Preparation error in standards; instrument instability; concentration range too wide.	Re-prepare standards carefully; allow instrument to stabilize; narrow the concentration range.
High blank absorbance	Contaminated solvent; dirty cuvettes.	Use fresh, high-purity solvent; clean cuvettes thoroughly.
Drifting absorbance readings	Instrument drift; temperature fluctuations.	Allow instrument to warm up completely; maintain a constant laboratory temperature.
λmax shift	Different solvent used; pH of the solution.	Ensure the same batch and grade of solvent is used for all solutions.

References

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